

Essential Safety and Logistical Information for Handling ESI-08

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Compound of Interest

Compound Name: ESI-08

Cat. No.: B560499

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **ESI-08**, a potent and selective antagonist of the exchange protein directly activated by cAMP 2 (EPAC2).^{[1][2]} Developed for researchers, scientists, and drug development professionals, this document outlines the necessary personal protective equipment (PPE), operational procedures, and disposal methods to ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of the known quantitative data for **ESI-08** is presented below. Due to the limited availability of a specific Safety Data Sheet (SDS) for **ESI-08**, the hazard information is based on general laboratory safety principles for handling chemical compounds of this nature. A related compound, ESI-09, has been noted to act as a non-specific protein denaturant at high concentrations, suggesting that similar precautions should be considered for **ESI-08**.

Property	Value
Molecular Weight	353.48 g/mol ^[1]
Chemical Formula	C20H23N3OS ^[1]
Known Function	Potent and selective EPAC2 antagonist ^[1]
Solubility	Soluble in DMSO
Physical Form	Solid (assumed)

Personal Protective Equipment (PPE)

A comprehensive PPE program is essential when handling **ESI-08** to minimize exposure and ensure personal safety. The following table outlines the recommended PPE for various levels of protection.

Protection Level	Eyes	Skin	Respiratory
Standard Laboratory Handling (Low Concentration/Small Quantities)	Safety glasses with side shields	Nitrile gloves, Laboratory coat	Not generally required if handled in a well-ventilated area or chemical fume hood
Operations with Potential for Aerosolization or High Concentrations	Chemical splash goggles or face shield	Chemical-resistant gloves (e.g., nitrile), Laboratory coat or chemical-resistant apron	NIOSH-approved respirator if not handled in a fume hood

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is critical for the safe handling of **ESI-08**.

Preparation and Engineering Controls

- **Ventilation:** All handling of **ESI-08** powder and stock solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.
- **Work Area:** Designate a specific area for handling **ESI-08**. Ensure the work surface is clean, uncluttered, and made of a non-porous material.
- **Emergency Equipment:** An emergency eyewash station and safety shower must be readily accessible.

Weighing and Reconstitution

- **Weighing:** When weighing the solid compound, do so within the chemical fume hood on a calibrated analytical balance. Use appropriate weighing paper or a container that can be sealed for transport.
- **Reconstitution:** **ESI-08** is soluble in DMSO. Prepare stock solutions by slowly adding the solvent to the solid to avoid splashing. Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.

Experimental Use

- **Dilutions:** Perform all serial dilutions within the chemical fume hood.
- **Cell Culture:** When adding **ESI-08** to cell cultures, use appropriate aseptic techniques in a biological safety cabinet.
- **Avoid Contamination:** Use dedicated pipette tips and other disposable labware to prevent cross-contamination.

Disposal Plan

Proper disposal of **ESI-08** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

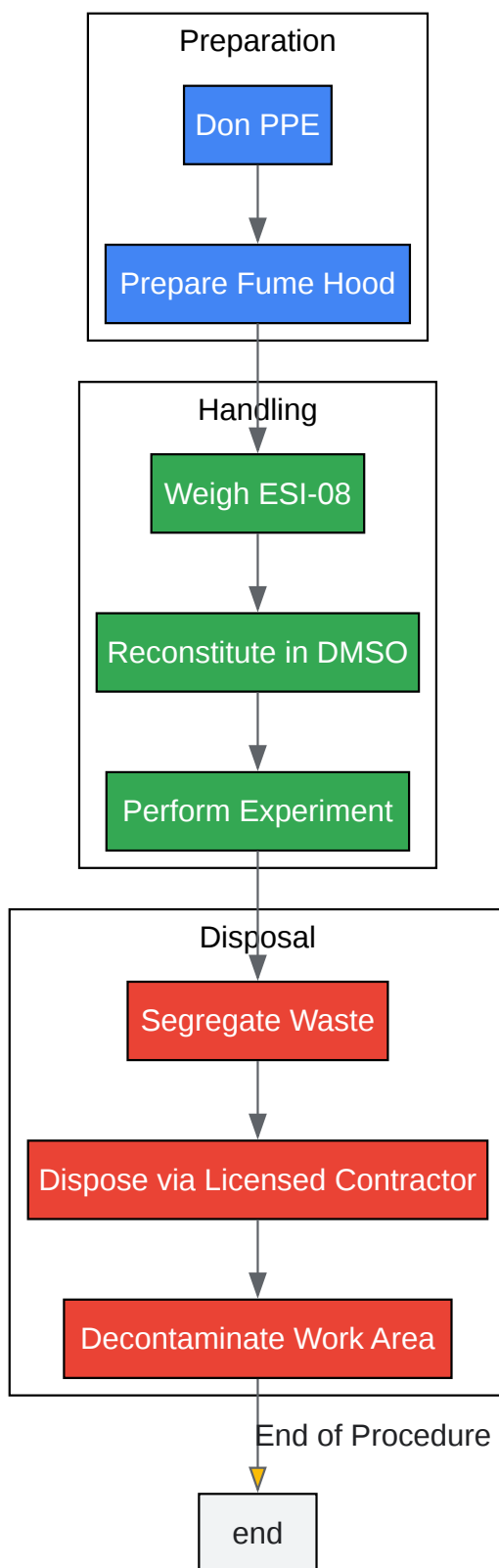
- **Solid Waste:** All disposable materials that have come into contact with **ESI-08**, such as gloves, pipette tips, and weighing paper, should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused stock solutions and experimental media containing **ESI-08** should be collected in a labeled, sealed, and chemical-resistant hazardous waste container. Do not pour **ESI-08** waste down the drain.
- **Sharps:** Any needles or other sharps contaminated with **ESI-08** must be disposed of in a designated sharps container.

Waste Disposal

- Licensed Disposal: All hazardous waste containing **ESI-08** must be disposed of through a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for chemical waste disposal.
- Decontamination: Decontaminate the work area with an appropriate solvent (e.g., 70% ethanol) followed by a detergent solution.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **ESI-08**, from initial preparation to final disposal.



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References

- 1. ESI-08 | cAMP | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
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